

(R)-6-Chlorochroman-3-carboxylic acid CAS number

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-6-Chlorochroman-3-carboxylic acid

Cat. No.: B13341005

[Get Quote](#)

Technical Monograph: **(R)-6-Chlorochroman-3-carboxylic Acid** Subtitle: Chiral Scaffolds in Medicinal Chemistry: Synthesis, Resolution, and Pharmacophore Utility

Identity & Physicochemical Profile

(R)-6-Chlorochroman-3-carboxylic acid represents a privileged substructure in drug discovery, particularly within the design of G-protein coupled receptor (GPCR) modulators and enzyme inhibitors. While the chroman core is ubiquitous in nature (e.g., Vitamin E, flavonoids), the 3-carboxyl variant provides a specific vector for interactions with cationic amino acid residues in binding pockets.

Nomenclature & Registry

- IUPAC Name: (3R)-6-chloro-3,4-dihydro-2H-1-benzopyran-3-carboxylic acid
- Common Name: **(R)-6-Chlorochroman-3-carboxylic acid**
- CAS Number (Racemate): 164265-01-4[1][2]

- Note: Specific CAS numbers for the isolated (R) and (S) enantiomers are often not indexed in public commercial registries. Researchers must typically acquire the racemate (164265-01-4) and perform chiral resolution, or utilize asymmetric synthesis.
- Molecular Formula: $C_{10}H_9ClO_3$
- Molecular Weight: 212.63 g/mol [2]

Key Physicochemical Properties

Property	Value (Racemate/General)	Relevance to Drug Design
Appearance	White to off-white crystalline powder	Solid-state stability for formulation.
Melting Point	168 – 172 °C	High crystallinity implies good stability.
pKa (Predicted)	~4.2 (Carboxylic Acid)	Ionized at physiological pH (COO^-); key for salt bridge formation.
logP (Predicted)	2.1 – 2.4	Optimal lipophilicity for oral bioavailability (Lipinski's Rule of 5).
H-Bond Donors	1 (COOH)	Directional binding capability.
H-Bond Acceptors	3 (COOH + Ether Oxygen)	The ether oxygen acts as a weak acceptor, modulating polarity.

Synthetic Pathways & Manufacturing

The synthesis of **(R)-6-Chlorochroman-3-carboxylic acid** generally proceeds through the construction of the chroman core followed by chiral resolution. Direct asymmetric synthesis is possible but less common in bulk manufacturing compared to resolution or asymmetric hydrogenation of the chromene precursor.

Route A: The Chromone Reduction Pathway (Racemic)

This is the industry-standard route for generating the racemic scaffold.

- **Condensation:** 5-Chlorosalicylaldehyde is condensed with diethyl malonate (Knoevenagel condensation) followed by intramolecular cyclization to form ethyl 6-chloro-4-oxo-4H-chromene-3-carboxylate.
- **Reduction:** The chromone (ketone + alkene) is reduced. Catalytic hydrogenation (Pd/C) typically reduces the alkene (C2-C3) and the ketone (C4) to the methylene, yielding the chroman core.
 - **Critical Control Point:** Over-reduction can lead to ring opening. Conditions must be controlled (e.g., 3-5 bar H₂, AcOH solvent).
- **Hydrolysis:** The ester is hydrolyzed (LiOH/THF/H₂O) to yield the racemic acid.

Route B: Chiral Resolution (Enantiomer Isolation)

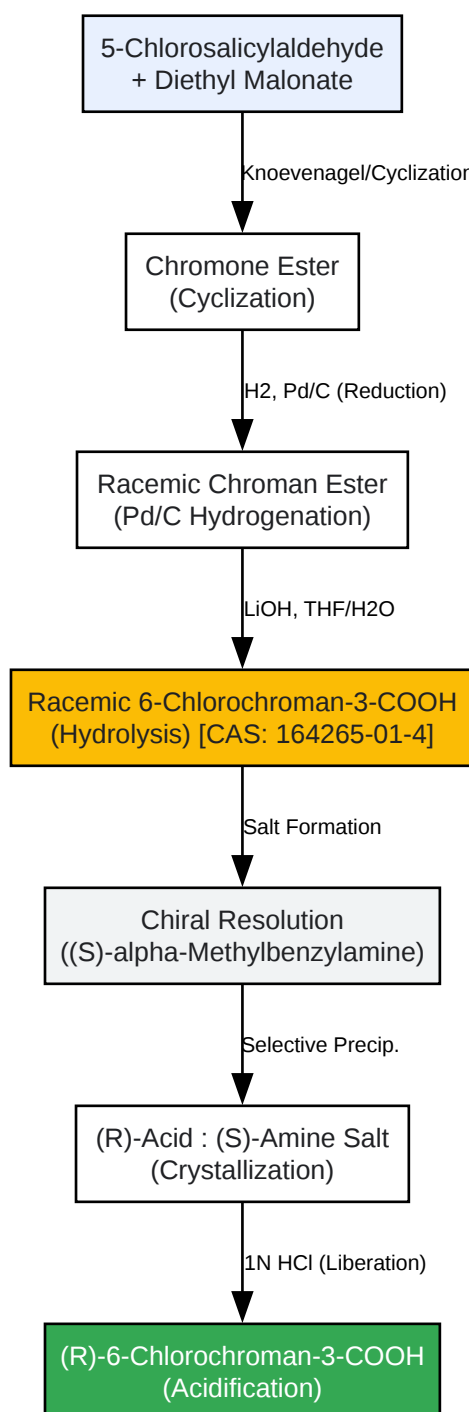
Since the racemate is the primary commercial source, a self-validating resolution protocol is essential for obtaining the (R)-isomer.

- **Resolving Agent:** (S)-(-)- α -Methylbenzylamine (or Quinine).
- **Principle:** Formation of diastereomeric salts with distinct solubility profiles.

Protocol:

- Dissolve racemic acid (1.0 eq) in hot Ethanol/Ethyl Acetate (1:1).
- Add (S)-amine (0.5 - 1.0 eq) dropwise.
- Cool slowly to 4°C to crystallize the less soluble diastereomeric salt.
- Filter and recrystallize until constant specific rotation is achieved.
- **Liberation:** Treat the salt with 1N HCl and extract with EtOAc to yield the free (R)-acid.

Visualization: Synthesis & Resolution Workflow



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis from salicylaldehyde precursors to the isolated (R)-enantiomer.

Analytical Characterization Protocols

Trustworthiness in chiral chemistry relies on rigorous verification of enantiomeric excess (ee).

Chiral HPLC Method (Standard)

- Column: Chiralpak AD-H or OD-H (Daicel), 4.6 x 250 mm, 5 μ m.
- Mobile Phase: n-Hexane : Isopropanol : TFA (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 280 nm (aromatic absorption).
- Expected Result: Baseline separation of enantiomers. The (R)-enantiomer typically elutes second on AD-H columns (confirmation with standard required).

NMR Spectroscopy

- ^1H NMR (400 MHz, DMSO- d_6):
 - δ 12.5 (s, 1H, COOH)
 - δ 7.15 (d, 1H, Ar-H5)
 - δ 7.08 (dd, 1H, Ar-H7)
 - δ 6.75 (d, 1H, Ar-H8)
 - δ 4.25 (m, 1H, C2-H eq)
 - δ 3.95 (t, 1H, C2-H ax)
 - δ 2.95 (m, 1H, C3-H)
 - δ 2.80 (m, 2H, C4-H)

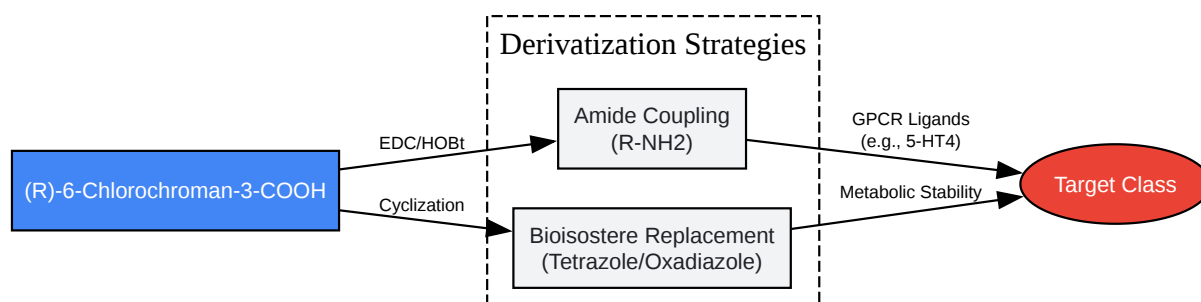
Applications in Drug Discovery

The **(R)-6-chlorochroman-3-carboxylic acid** scaffold is a "privileged structure" due to its ability to mimic peptide turns and restrict conformational freedom.

Pharmacophore Mapping

- Carboxylic Acid: Mimics the C-terminus of amino acids; engages in salt bridges with Arginine/Lysine in receptor pockets.
- Chroman Oxygen: Acts as a hydrogen bond acceptor, often replacing a backbone carbonyl.
- 6-Chloro Substituent: Fills hydrophobic pockets (halogen bonding capability) and blocks metabolic oxidation at the para-position relative to the ether oxygen.
- Chirality (C3): The (R)-configuration orients the carboxylate vector specifically, often distinguishing between agonist and antagonist activity in GPCRs (e.g., 5-HT receptors, PPARs).

Logical Pathway: From Scaffold to Lead



[Click to download full resolution via product page](#)

Figure 2: Derivatization logic for medicinal chemistry campaigns.

References

- Sigma-Aldrich. 6-Chlorochroman-3-carboxylic acid (Product No. 164265-01-4).[\[1\]Link](#)
- Mohammed, A. R., et al. (2014).[\[3\]](#) "Practical synthesis of 5-amino-6-chlorochroman-8-carboxylic acid – a key intermediate for several potent 5-HT4 receptor agonists." *Synthetic Communications*, 44(15), 2263-2272. [Link](#)
- Koyama, H., et al. (2004). "(2R)-2-Ethylchromane-2-carboxylic Acids: Discovery of Novel PPARα/γ Dual Agonists." *Journal of Medicinal Chemistry*, 47(12), 3255-3263.[\[4\]](#)

(Demonstrates chroman acid utility). [Link](#)

- Albrecht, A., et al. (2019).[5] "Enantioselective Synthesis of Chromanones Bearing an α,α -Disubstituted α -Amino Acid Moiety." *Molecules*, 24(14), 2565.[5] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 6-Chlorochroman-3-carboxylic acid | 164265-01-4 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. 6-Chloro-chroman-3-carboxylic acid | 164265-01-4 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 3. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- 4. pubs.acs.org [pubs.acs.org]
- 5. zaguan.unizar.es [zaguan.unizar.es]
- To cite this document: BenchChem. [(R)-6-Chlorochroman-3-carboxylic acid CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13341005/docs#r-6-chlorochroman-3-carboxylic-acid-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)